

Long-term storage conditions for Terameprocol powder

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Compound of Interest

Compound Name: Terameprocol

Cat. No.: B1682228

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Terameprocol Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the long-term storage, handling, and use of **Terameprocol** powder.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Terameprocol** powder?

For optimal stability and to ensure a shelf life of over two years, **Terameprocol** powder should be stored under specific conditions. It is shipped as a non-hazardous chemical at ambient temperature and is stable for several weeks under these conditions, such as during shipping[1].

Q2: What is the appearance of pure **Terameprocol** powder?

Pure **Terameprocol** is a white, solid powder[1]. Any significant deviation from this appearance, such as discoloration or clumping, may indicate degradation or contamination.

Q3: In what solvents is **Terameprocol** soluble?

Terameprocol is sparingly soluble or insoluble in water[1][2]. It is, however, soluble in Dimethyl Sulfoxide (DMSO)[1]. For experimental use, stock solutions are typically prepared in 100% DMSO[3].

Q4: How should I prepare a stock solution of **Terameprocol**?

A common method is to dissolve the powder in 100% DMSO to create a stock solution. This stock solution should then be stored at -20°C[3]. It is recommended to prepare aliquots to avoid repeated freeze-thaw cycles.

Q5: What is the mechanism of action of **Terameprocol**?

Terameprocol is a transcriptional inhibitor. It selectively inhibits the specificity protein 1 (Sp1) transcription factor[4]. By doing so, it down-regulates the expression of Sp1-regulated genes, such as survivin and cyclin-dependent kinase 1 (Cdk1/Cdc2), which are crucial for cell cycle progression and the inhibition of apoptosis[2][3].

Storage Conditions Summary

Parameter	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)
Temperature	0 - 4 °C	-20 °C
Light	Store in the dark	Store in the dark
Moisture	Keep dry in a tightly sealed container	Keep dry in a tightly sealed container
Shelf Life	Not specified	> 2 years (if stored properly)

(Data sourced from MedKoo Biosciences[1])

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Powder is discolored (e.g., yellow/brown) or clumped.	Degradation due to improper storage (exposure to light, moisture, or high temperatures).	Discard the powder as its purity may be compromised. Order a new batch and ensure it is stored according to the long-term storage guidelines.
Powder does not dissolve in aqueous buffers.	Terameprocol has poor aqueous solubility.	This is expected. Terameprocol is sparingly soluble in water[1][2]. Dissolve the powder in 100% DMSO to prepare a stock solution before diluting it in your experimental medium[3].
Precipitate forms when diluting DMSO stock solution into aqueous medium.	The concentration of Terameprocol exceeds its solubility limit in the final aqueous solution.	Try lowering the final concentration of Terameprocol. You can also try to pre-warm the aqueous medium to 37°C before slowly adding the DMSO stock solution while gently vortexing. Ensure the final DMSO concentration in your experiment is low (typically <0.5%) and consistent across all conditions, including controls.
Inconsistent experimental results.	1. Degradation of Terameprocol powder or stock solution.2. Repeated freeze-thaw cycles of the stock solution.	1. Ensure the powder has been stored correctly. Prepare fresh stock solutions if degradation is suspected.2. Aliquot the stock solution after preparation to minimize freeze-thaw cycles. Store aliquots at -20°C for long-term use[1][3].

Experimental Protocols

Protocol: Preparation of Terameprocol Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Terameprocol** in DMSO.

Materials:

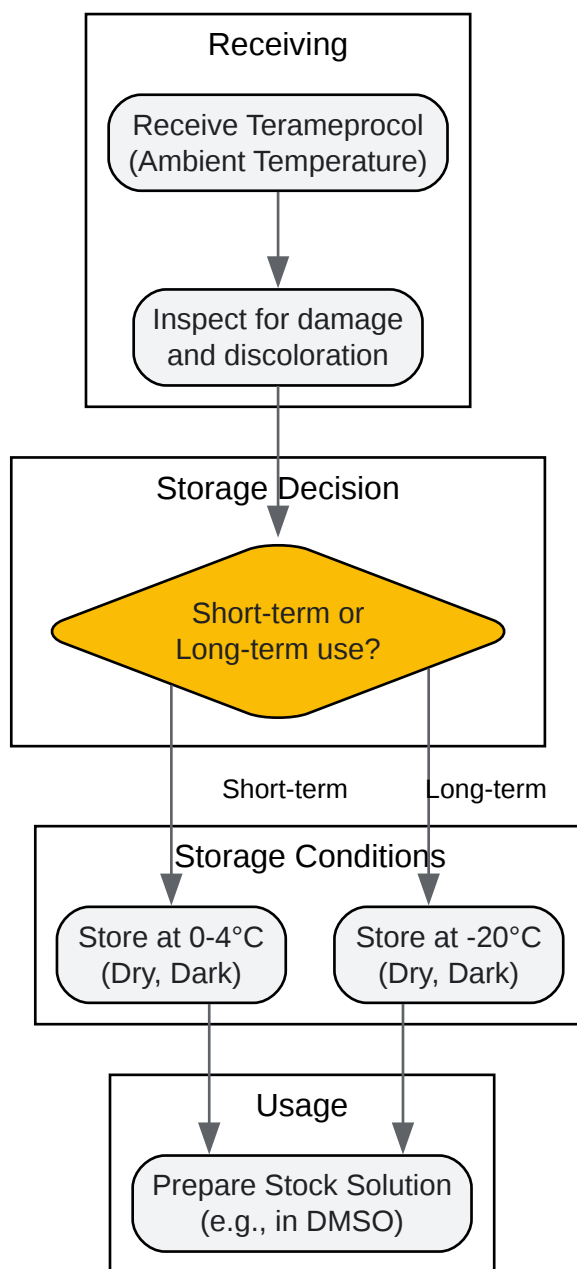
- **Terameprocol** powder (Molecular Weight: 358.47 g/mol)
- Anhydrous/molecular sieve-dried 100% Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance and weighing paper/boat
- Vortex mixer

Procedure:

- **Preparation:** Perform all steps in a chemical fume hood, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- **Weighing:** Tare the analytical balance with the weighing vessel. Carefully weigh out the desired amount of **Terameprocol** powder. For 1 ml of a 10 mM stock solution, you will need 3.58 mg of **Terameprocol**.
- **Dissolution:** Transfer the weighed powder into a sterile tube. Add the calculated volume of 100% DMSO. For example, add 1 ml of DMSO to 3.58 mg of powder for a 10 mM stock.
- **Mixing:** Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear and colorless.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile cryovials.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

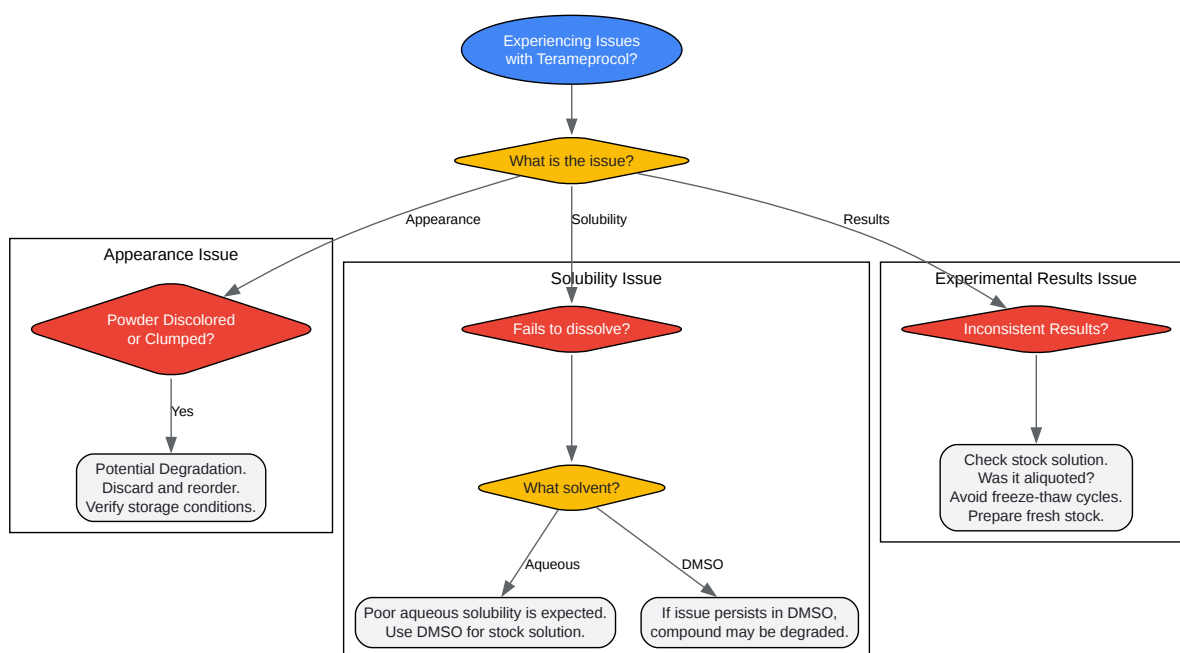
- Long-Term Storage: Store the aliquots at -20°C in a dark, dry place[1][3].

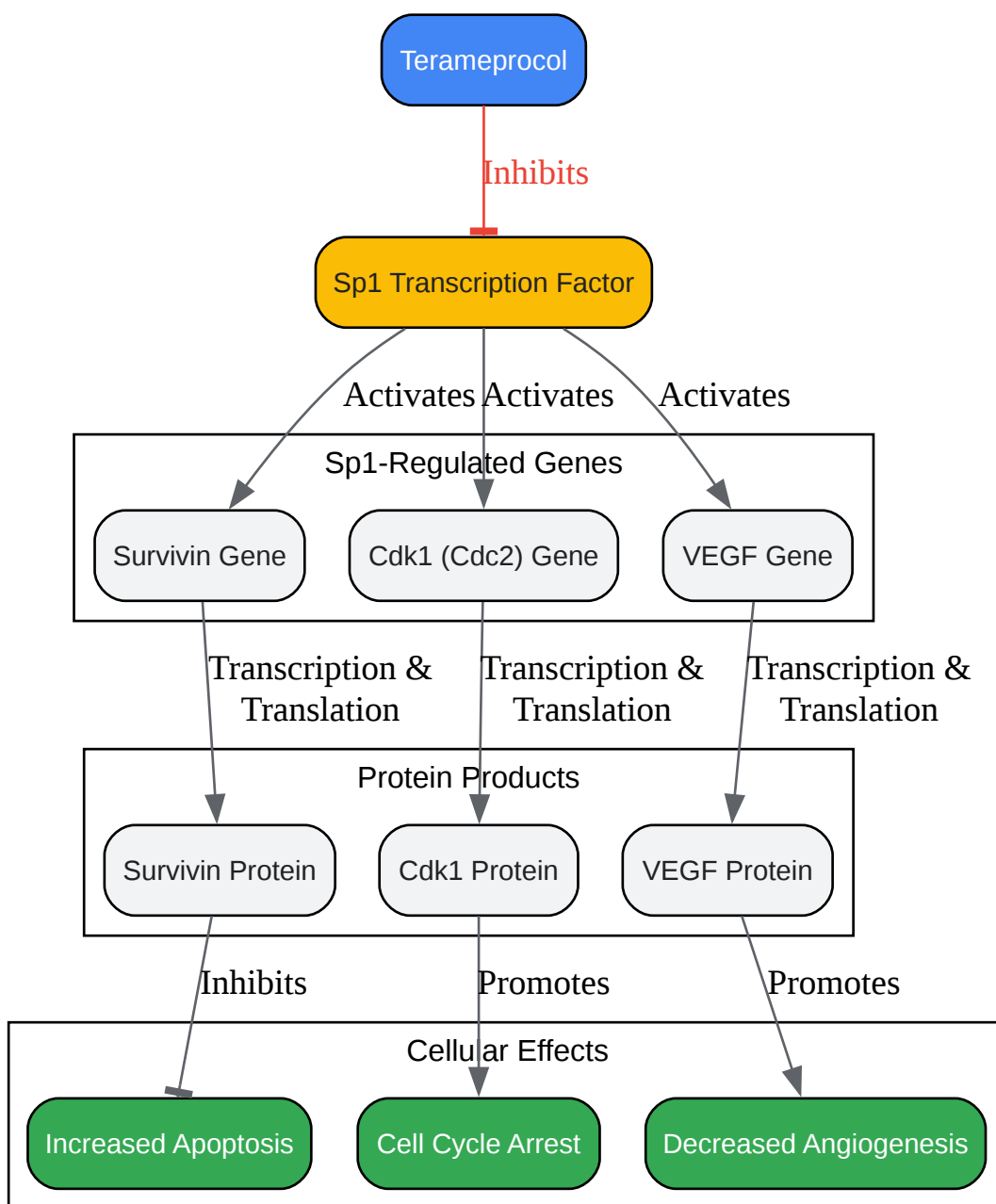
Visualizations



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Figure 1. Recommended workflow for handling and storing **Terameprocol** powder.





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